

Methyl 9-decenoate lipid number C10:1 ME

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Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

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Chemical Identification and Properties

The table below summarizes the core identifier and property data for **Methyl 9-decenoate** from the supplier documentation and the NIST Chemistry WebBook [1] [2].

Property Type	Details
CAS Number	25601-41-6 [1]
Synonyms	Methyl 9-decenoate; 9-Decenoic acid, methyl ester [1]
Molecular Formula	C ₁₁ H ₂₀ O ₂ [1] [2]
Molecular Weight	184.28 g/mol [1] (184.2753 g/mol [2])
Lipid Number	C10:1 ME [1]
Purity	>98% [1]
Physical State	Liquid [1]

Supplier and Availability Information

This information is sourced from a commercial supplier's website [1].

Item	Catalog Number	Price
Methyl 9-Decenoate	20-1009-9	138.00 €
Package Size	100 mg	
Storage	Freezer	
Documentation	Certificate of Analysis is available [1]	

Experimental Data from Scientific Literature

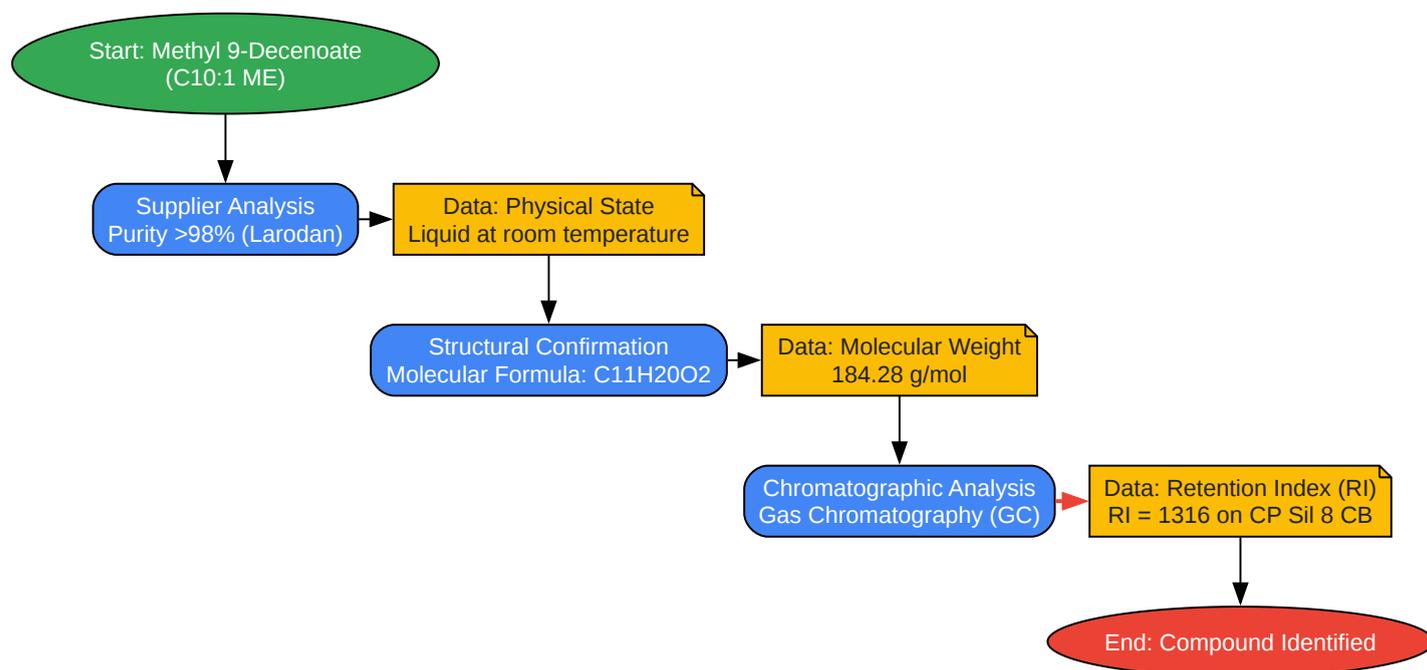
A compiled data point from a scientific study is available through NIST on gas chromatography retention indices [2].

Experiment	Column Type	Active Phase	Retention Index (I)	Reference
Gas Chromatography	Capillary	CP Sil 8 CB	1316	Elmore, J.S. et al., 2002 [2]

Method Details: The analysis was performed using a 60 m column with a 0.25 mm internal diameter and a 0.25 μm film thickness. The carrier gas was Helium, with an initial temperature of 40°C held for 2 minutes, followed by an increase of 4°C per minute to a final temperature of 280°C [2].

Experimental Workflow Diagram

Based on the available information, here is a flowchart that outlines a general characterization workflow for this compound, which incorporates the specific gas chromatography data point from the search results.



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A general workflow for characterizing **Methyl 9-decenoate**, incorporating a specific data point from the literature.

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References

1. - Methyl | CAS... | Larodan Research Grade Lipids 9 Decenoate [larodan.com]
2. - methyl 9 decenoate [webbook.nist.gov]

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